

An In-depth Technical Guide to 2-Isopropoxyphenol (CAS: 4812-20-8)

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Compound of Interest

Compound Name: 2-Isopropoxyphenol

Cat. No.: B044703

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core properties, synthesis, and potential biological activities of **2-isopropoxyphenol** (CAS: 4812-20-8). The information is curated for professionals in research and drug development, with a focus on data presentation, experimental protocols, and the visualization of key processes.

Core Properties of 2-Isopropoxyphenol

2-Isopropoxyphenol, also known as o-isopropoxyphenol or catechol monoisopropyl ether, is an aromatic organic compound. It is a derivative of catechol and finds applications as a key intermediate in the synthesis of various compounds, most notably the carbamate insecticide, propoxur.^[1]

Physicochemical Data

The fundamental physicochemical properties of **2-isopropoxyphenol** are summarized in the table below for easy reference.

Property	Value	Source
CAS Number	4812-20-8	[2]
Molecular Formula	C ₉ H ₁₂ O ₂	[2]
Molecular Weight	152.19 g/mol	[2]
Physical State	Liquid	[1]
Appearance	Clear, colorless to pale yellow or light red-brown liquid	[1]
Boiling Point	100-102 °C at 11 mmHg	[1]
Density	1.03 g/mL at 25 °C	[1]
Refractive Index (n _{20/D})	1.514	[1]
Flash Point	190 °F	[1]
Water Solubility	Soluble	[1]
pKa	9.99 ± 0.35 (Predicted)	[1]

Safety and Toxicological Data

2-Isopropoxyphenol is classified as a hazardous substance. The following table summarizes its GHS classification and precautionary statements. Quantitative toxicological data such as LD₅₀ values for **2-isopropoxyphenol** are not readily available in the reviewed literature. For context, the related compound phenol has an acute oral LD₅₀ of 270 mg/kg in mice and an acute dermal LD₅₀ of 630 mg/kg in rabbits.[\[3\]](#)

Hazard Information	Details	Source
GHS Hazard Statements	H315: Causes skin irritation.H319: Causes serious eye irritation.H335: May cause respiratory irritation.	[2]
GHS Precautionary Statements	P261: Avoid breathing dust/fume/gas/mist/vapors/spray.P280: Wear protective gloves/eye protection/face protection.P302+P352: IF ON SKIN: Wash with plenty of soap and water.P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[2]
Hazard Classifications	Skin Irrit. 2, Eye Irrit. 2, STOT SE 3	[2]

Experimental Protocols

Synthesis of 2-Isopropoxyphenol via Williamson Ether Synthesis

2-Isopropoxyphenol is typically synthesized via the Williamson ether synthesis, which involves the reaction of a deprotonated catechol with an isopropyl halide. Below is a detailed experimental protocol derived from standard laboratory procedures for this reaction.

Materials:

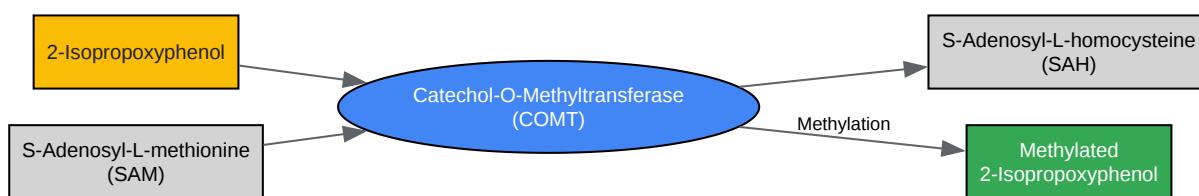
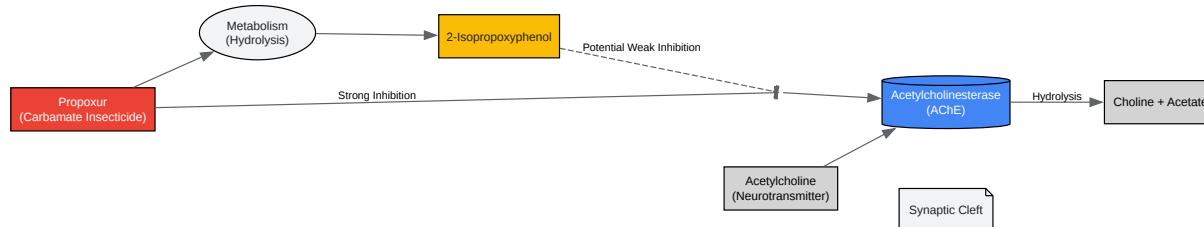
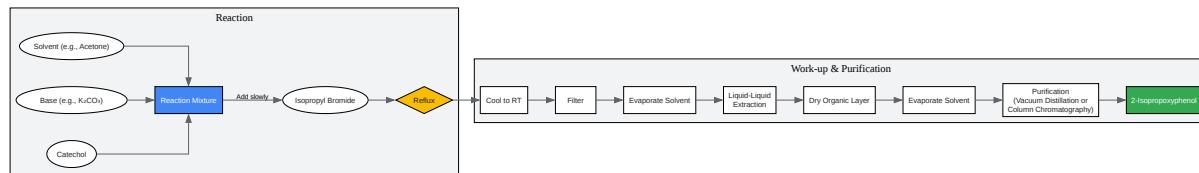
- Catechol
- Isopropyl bromide (2-bromopropane)

- Potassium carbonate (K_2CO_3) or Sodium hydroxide (NaOH)
- Acetone or N,N-Dimethylformamide (DMF) as solvent
- Diethyl ether
- 1 M Hydrochloric acid (HCl)
- Saturated sodium bicarbonate solution
- Anhydrous magnesium sulfate ($MgSO_4$) or sodium sulfate (Na_2SO_4)
- Round-bottom flask
- Reflux condenser
- Stirring apparatus
- Separatory funnel
- Rotary evaporator

Procedure:

- **Reaction Setup:** In a dry round-bottom flask equipped with a magnetic stirrer and a reflux condenser, add catechol (1 equivalent) and the chosen solvent (e.g., acetone).
- **Deprotonation:** Add a base such as anhydrous potassium carbonate (1.5 equivalents) to the mixture. Stir the suspension at room temperature for 30 minutes. The base deprotonates one of the hydroxyl groups of catechol to form the corresponding phenoxide.
- **Alkylation:** Slowly add isopropyl bromide (1.1 equivalents) to the reaction mixture.
- **Reflux:** Heat the mixture to reflux and maintain it for several hours (typically 4-8 hours), monitoring the reaction progress by thin-layer chromatography (TLC).
- **Work-up:** After the reaction is complete, cool the mixture to room temperature and filter to remove the inorganic salts.

- Solvent Removal: Evaporate the solvent from the filtrate under reduced pressure using a rotary evaporator.
- Extraction: Dissolve the residue in diethyl ether and transfer it to a separatory funnel. Wash the organic layer sequentially with 1 M HCl, water, and saturated sodium bicarbonate solution.
- Drying and Concentration: Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate under reduced pressure to obtain the crude **2-isopropoxyphenol**.
- Purification: The crude product can be purified by vacuum distillation or column chromatography on silica gel.



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References

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- To cite this document: BenchChem. [An In-depth Technical Guide to 2-Isopropoxyphenol (CAS: 4812-20-8)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b044703#2-isopropoxyphenol-cas-number-4812-20-8-properties]

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